

Proper Disposal of GSK864: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK864

Cat. No.: B15615485

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For researchers and scientists in drug development, the safe handling and disposal of chemical compounds are paramount. This document provides essential procedural guidance for the proper disposal of **GSK864**, a potent and selective inhibitor of mutant isocitrate dehydrogenase 1 (IDH1).

GSK864 is an important tool in cancer research, particularly in the study of acute myeloid leukemia. Adherence to correct disposal protocols is crucial to ensure laboratory safety and environmental protection. While the Safety Data Sheet (SDS) for **GSK864** from some suppliers indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is imperative to follow institutional and local regulations for chemical waste management.

Immediate Safety and Handling Protocols

Before disposal, it is essential to handle **GSK864** with care. Standard laboratory practices should always be observed. This includes wearing appropriate personal protective equipment (PPE), such as safety glasses, gloves, and a lab coat. Ensure adequate ventilation to avoid inhalation of any dust or aerosols. In case of contact, wash the affected area thoroughly with water.

Step-by-Step Disposal Procedures

The disposal of **GSK864** should be approached systematically to minimize risks and ensure compliance.

- Waste Identification and Segregation:
 - Treat all waste containing **GSK864**, including pure compound, solutions, and contaminated labware, as chemical waste.
 - Segregate **GSK864** waste from other waste streams, such as biological or radioactive waste.
- Containerization:
 - Use a dedicated, clearly labeled, and leak-proof container for **GSK864** waste.
 - The container must be compatible with the chemical nature of the waste. For solutions, ensure the container can handle the solvent used (e.g., DMSO).
 - Label the container with "Hazardous Waste" (or as required by your institution), the full chemical name "(S)-1-(4-fluorobenzyl)-N3-(4-methoxy-3,5-dimethylphenyl)-7-methyl-5-(1H-pyrrole-2-carbonyl)-4,5,6,7-tetrahydro-1H-pyrazolo[4,3-c]pyridine-3,7-dicarboxamide", and the approximate quantity. Do not use abbreviations.
- Disposal of Unused Compound:
 - For the pure, unused **GSK864** powder, the primary disposal method is through a licensed chemical waste disposal service.
 - Do not dispose of solid **GSK864** in the regular trash or down the drain.
- Disposal of Solutions:
 - Aqueous solutions of **GSK864** should not be disposed of down the sanitary sewer unless explicitly permitted by local regulations and your institution's environmental health and safety (EHS) office.
 - Solutions of **GSK864** in organic solvents (e.g., DMSO) must be collected in a designated solvent waste container.
- Disposal of Contaminated Labware:

- Disposable labware (e.g., pipette tips, tubes) contaminated with **GSK864** should be placed in the designated chemical waste container.
- Contaminated glassware should be triple-rinsed with a suitable solvent. The rinsate must be collected and treated as hazardous waste. After thorough cleaning, the glassware can typically be washed and reused or disposed of as non-hazardous waste.
- Arranging for Pickup:
 - Store the sealed waste container in a designated, secure area away from general laboratory traffic.
 - Contact your institution's EHS department to arrange for the collection and disposal of the chemical waste.

Quantitative Data for GSK864

For ease of reference, the following table summarizes key quantitative data for **GSK864**.

Property	Value	Source
Molecular Weight	558.6 g/mol	Cayman Chemical
IC50 (IDH1 R132C)	8.8 nM	Selleck Chemicals
IC50 (IDH1 R132H)	15.2 nM	Selleck Chemicals
IC50 (IDH1 R132G)	16.6 nM	Selleck Chemicals
Solubility in DMSO	≥ 100 mg/mL	Probechem, Selleck Chemicals
Storage (Solid)	-20°C for up to 4 years	Cayman Chemical, MedchemExpress
Storage (In Solvent)	-80°C for up to 2 years	MedchemExpress

Experimental Protocols

Detailed experimental protocols involving **GSK864**, including its use in cell-based assays and in vivo studies, can be found in the supplementary information of the primary publication by

Okoye-Okafor et al. in Nature Chemical Biology. These protocols provide valuable context for the handling and potential waste generation associated with the use of this compound.

GSK864 Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of **GSK864** waste.

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